

Cbz-O-methyl-L-serine storage stability

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Compound Focus: Cbz-O-methyl-L-ser

CAS No.: 134807-65-1

Cat. No.: S1535236

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Physicochemical Properties & Storage

The table below summarizes the key identifying information and physical properties for Cbz-L-Serine methyl ester (CAS 1676-81-9) that are relevant for its handling and storage [1] [2] [3].

Property	Specification / Value
CAS Number	1676-81-9 [1] [2] [3]
Molecular Formula	$C_{12}H_{15}NO_5$ [1] [2] [3]
Molecular Weight	253.25 g/mol [1] [2] [3]
Physical Form	Viscous liquid or solid (clear, waxy solid); can appear as a pale yellow liquid or solid [1] [2] [3]
Melting Point	41-43 °C (lit.) [2] [3]
Boiling Point	170 °C at 0.1 mmHg [1] [2]
Flash Point	>230 °F (113 °C) [1] [2]
Specific Optical Rotation	-13.4° to -13.5° (C=1 in methanol) [1] [2]

Handling & Storage Guidelines

Based on the gathered specifications, here are the recommended handling and storage protocols:

- **Storage Conditions:** The compound should be stored sealed in a dry container, protected from light (Keep in dark place) [2] [3]. While one source suggests storage at -15°C [3], another indicates it can be stored at room temperature [1]. For optimal long-term stability, refrigeration is advisable.
- **Solubility:** It is soluble in chloroform and methanol [2], which indicates it is best handled in organic solvents.
- **Handling Precautions:** The safety information suggests this compound may cause irritation. The hazard statements include H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation) [2]. Precautionary measures include using personal protective equipment and avoiding breathing dust/fume/gas/mist [2].

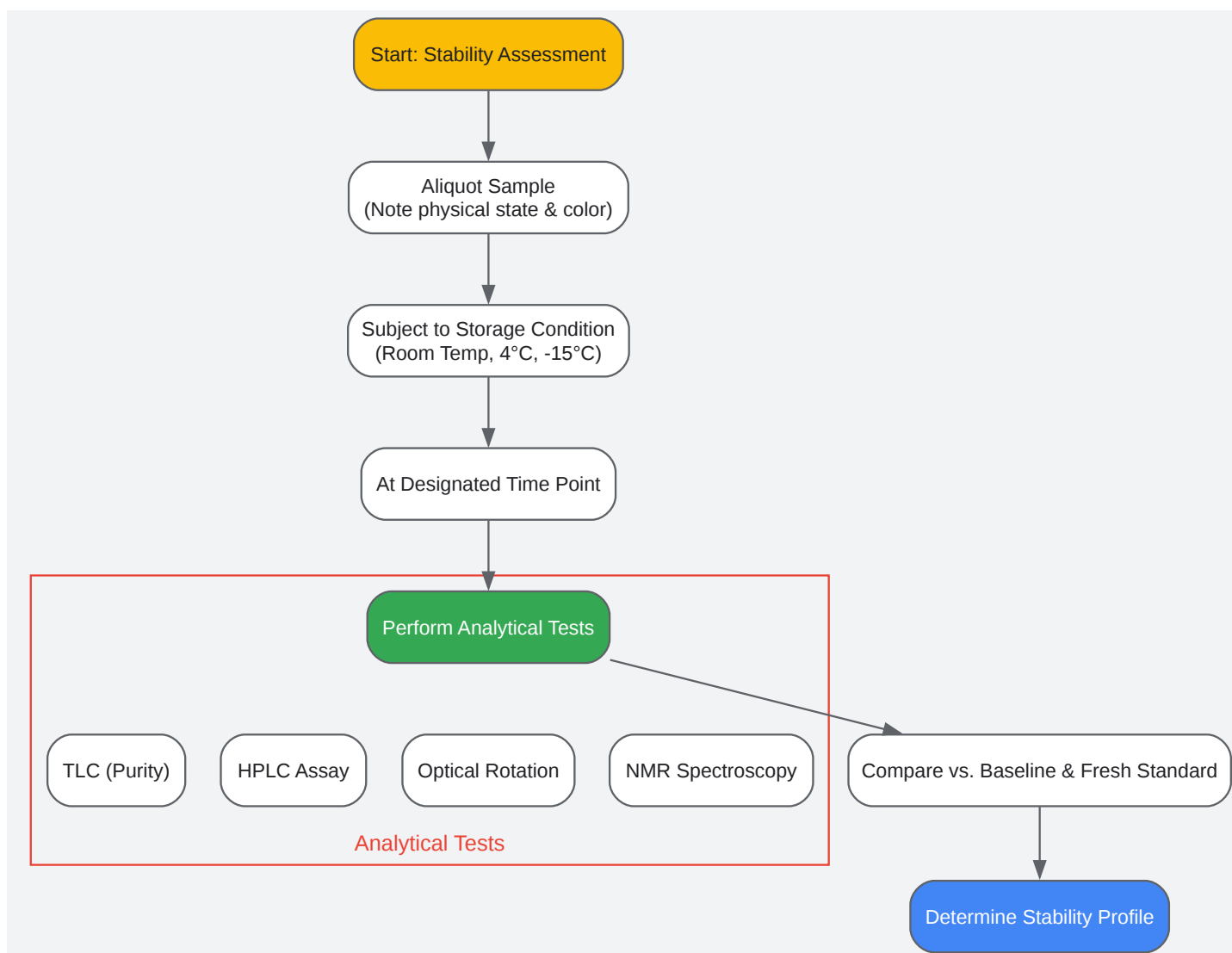
FAQs & Troubleshooting

Here are answers to common questions that users might encounter:

- **Q1: My sample of Cbz-L-Serine methyl ester is a pale yellow color (or a viscous liquid). Is it still acceptable for use?**
 - **A:** Yes. The product specification notes that the material can be a "viscous liquid or solid" and the color can be "pale yellow" [1] [2]. This is within the described physical characteristics. You can proceed with its use, though performing a quick purity check (e.g., TLC or HPLC if available) against a known standard is always good practice if the stability is in question.
- **Q2: What is the recommended method to confirm the identity and purity of this compound?**
 - **A:** You can use several methods:
 - **Specific Rotation:** Measure the optical rotation and compare it to the specified range of -13.4° to -13.5° ($C=1$, MeOH) [1] [2].
 - **Spectroscopy:** An authentic infrared (IR) spectrum is available for comparison [1].
 - **Chromatography:** The product has an assay purity of 94% minimum by HPLC [1].
- **Q3: My compound has solidified. What is the best way to handle it?**
 - **A:** The melting point is noted as $41-43^{\circ}\text{C}$ [2] [3]. To liquefy a solidified sample, gently warm it to a temperature just above this range (e.g., $45-50^{\circ}\text{C}$) using a water bath. Avoid overheating to prevent potential decomposition.

Experimental Workflow for Stability Assessment

For researchers who need to verify the stability of this compound under their specific storage conditions, the following workflow can be implemented. This diagram outlines the key steps in a stability assessment protocol:



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The specific experimental protocols for the key analytical techniques mentioned in the workflow are:

- **TLC (Thin-Layer Chromatography):** Spot a small amount of the sample dissolved in a suitable solvent (e.g., chloroform or methanol) on a TLC plate. Develop the plate using an appropriate solvent system. Any new spots appearing over time, compared to a fresh standard and the baseline sample, indicate the formation of degradation products.
- **HPLC Assay:** Analyze the sample using a validated HPLC method. A decrease in the area of the main peak and/or the appearance of new peaks in the chromatogram over time are indicators of degradation. The commercial product is specified to have a purity of 94% min. (HPLC) [1].
- **Specific Optical Rotation:** Dissolve an accurately weighed sample in methanol to a concentration of 1g/100mL and measure the optical rotation using a polarimeter. A significant deviation from the specified range of -13.4° to -13.5° [1] [2] suggests a change in chiral purity or chemical structure.

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References

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